

Navigating the Safety Profile of DBCO-PEG13-DBCO: A Technical Guide

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Compound of Interest

Compound Name: *Dbco-peg13-dbco*

Cat. No.: *B8104337*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data sheet (SDS) information for Dibenzocyclooctyne-Polyethylene Glycol (13)-Dibenzocyclooctyne (**DBCO-PEG13-DBCO**). As a critical bifunctional linker in bioconjugation and drug development, understanding its safety and handling profile is paramount for ensuring laboratory safety and experimental integrity. This document synthesizes available data from safety data sheets of closely related compounds, product specifications, and relevant toxicological guidelines to provide a thorough safety profile.

Hazard Identification and Classification

While a specific Safety Data Sheet for **DBCO-PEG13-DBCO** is not publicly available, data from analogous structures, such as DBCO-PEG-DBCO and DBCO-PEG13-NHS ester, provide valuable insights into its potential hazards.

Based on the available information for closely related compounds, **DBCO-PEG13-DBCO** is generally not classified as a hazardous substance. However, a related compound containing the DBCO-PEG13 moiety is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:



- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.

- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.

It is therefore prudent to handle **DBCO-PEG13-DBCO** with the assumption of these potential hazards.

Pictograms:

For related compounds, the following pictograms are applicable:

Pictogram	Description
 alt text	Exclamation Mark
 alt text	Environment

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.

- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **DBCO-PEG13-DBCO** are not extensively published. The following table summarizes available information from various suppliers.

Property	Value	Source
Molecular Formula	C ₆₆ H ₈₆ N ₄ O ₁₇	BroadPharm
Molecular Weight	1207.4 g/mol	BroadPharm
Appearance	White to off-white solid or viscous liquid	Inferred from related compounds
Solubility	Soluble in water, DMSO, DCM, DMF	BroadPharm
Purity	>95% - 98%	BroadPharm

Toxicological Information

To the best of our knowledge, the chemical, physical, and toxicological properties of **DBCO-PEG13-DBCO** have not been thoroughly investigated. The classification of a related compound as "Acute toxicity, Oral (Category 4)" suggests that the LD50 (rat, oral) is between 300 and 2000 mg/kg.

Experimental Protocol: OECD Test Guideline 401 (Acute Oral Toxicity)

The "Acute toxicity, Oral (Category 4)" classification is typically determined following standardized protocols such as the now-rescinded OECD Test Guideline 401.^{[1][2][3][4][5]} This guideline, while replaced by alternative methods that reduce animal use, provides the foundational methodology for such classifications.

Methodology:

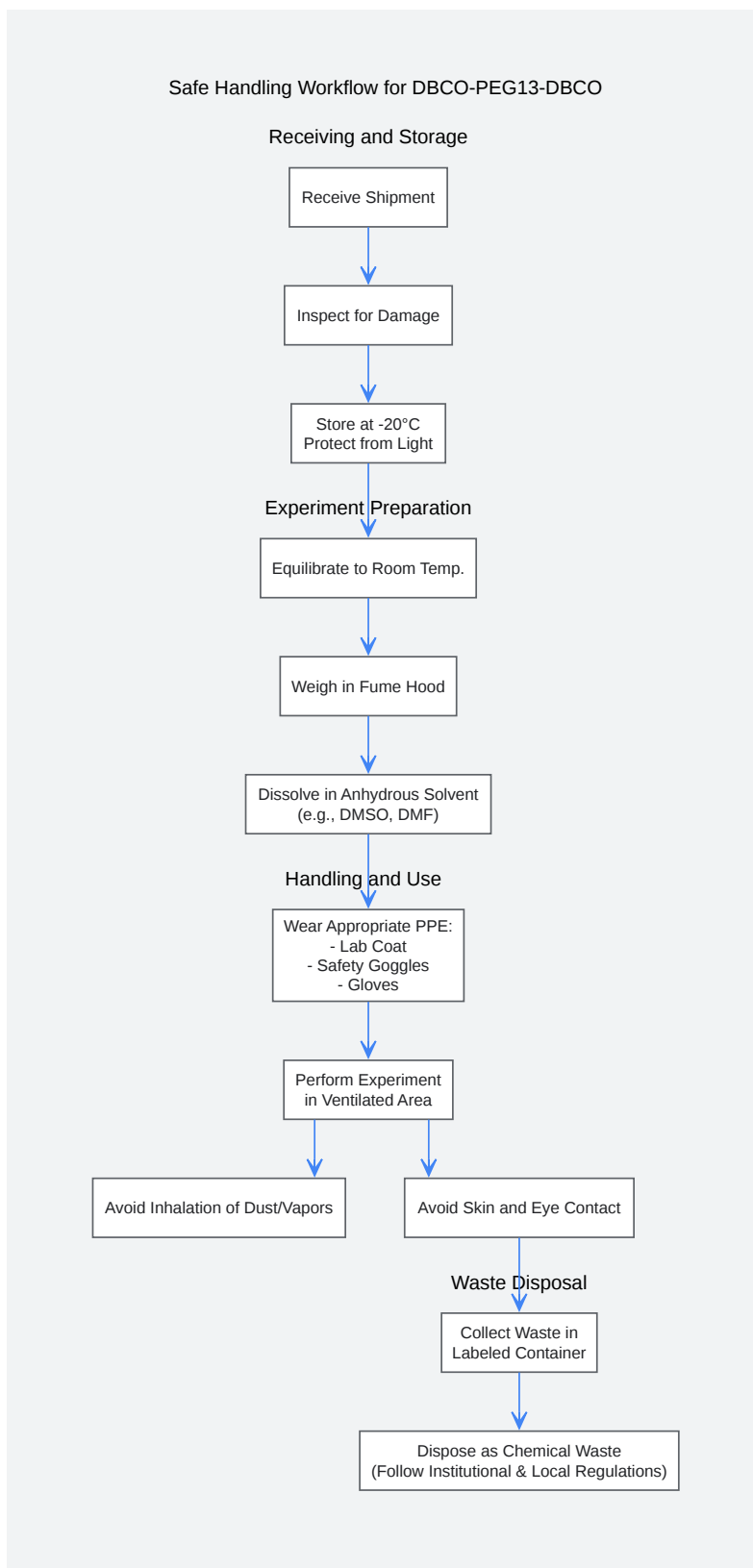
- **Test Animals:** The test is primarily conducted on rodent species (e.g., rats). A group of at least 5 animals of the same sex is used for each dose level.
- **Administration of Substance:** The test substance is administered orally via gavage in graduated doses to several groups of animals, with one dose per group.
- **Observation:** Animals are observed for a defined period (typically 14 days) for signs of toxicity and mortality. Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
- **Data Collection:** The number of mortalities in each group is recorded, and the LD50 (the statistically derived single dose that can be expected to cause death in 50% of the animals) is calculated.
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period to identify any pathological changes.

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of **DBCO-PEG13-DBCO** and to ensure the safety of laboratory personnel.

Safe Handling Workflow

The following diagram outlines the recommended workflow for the safe handling of **DBCO-PEG13-DBCO**.



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Caption: Logical workflow for the safe handling of **DBCO-PEG13-DBCO**.

Storage Conditions

- Temperature: Store at -20°C for long-term stability.
- Atmosphere: Store under an inert atmosphere (e.g., Argon or Nitrogen) to prevent degradation.
- Light: Protect from light.
- Moisture: Keep in a dry, desiccated environment.

Disposal

Dispose of **DBCO-PEG13-DBCO** and its containers in accordance with local, state, and federal regulations. It should be treated as chemical waste. Avoid release into the environment.

First-Aid and Emergency Procedures

In case of exposure, follow these first-aid measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Flush eyes with water as a precaution.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, seek medical attention.

Conclusion

While a comprehensive, specific safety data sheet for **DBCO-PEG13-DBCO** is not readily available, a conservative approach to handling based on the known hazards of structurally similar compounds is recommended. Researchers should adhere to standard laboratory safety practices, including the use of appropriate personal protective equipment, and ensure proper storage and disposal. This technical guide provides a framework for the safe and effective use of **DBCO-PEG13-DBCO** in research and development settings.

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